

"Methyl 5-bromoindoline-7-carboxylate" CAS number

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Compound of Interest

Compound Name: Methyl 5-bromoindoline-7-carboxylate

Cat. No.: B1532116

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An In-Depth Technical Guide to **Methyl 5-bromoindoline-7-carboxylate**

Introduction

Methyl 5-bromoindoline-7-carboxylate, registered under CAS Number 860624-88-0, is a substituted indoline derivative that serves as a pivotal building block in the landscape of modern medicinal chemistry.^[1] The indoline scaffold is a privileged structure, forming the core of numerous biologically active compounds and approved pharmaceuticals. The specific functionalization of this molecule—a bromine atom at the 5-position and a methyl carboxylate group at the 7-position—provides synthetic chemists with two distinct and versatile handles for molecular elaboration. The bromine atom is primed for metal-catalyzed cross-coupling reactions, while the ester group allows for modifications such as hydrolysis and subsequent amide bond formation. This guide offers a senior application scientist's perspective on the properties, synthesis, and strategic applications of this compound for researchers and professionals in drug discovery.

Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis and research. **Methyl 5-bromoindoline-7-carboxylate** is a solid at room temperature, and its key characteristics are summarized below.

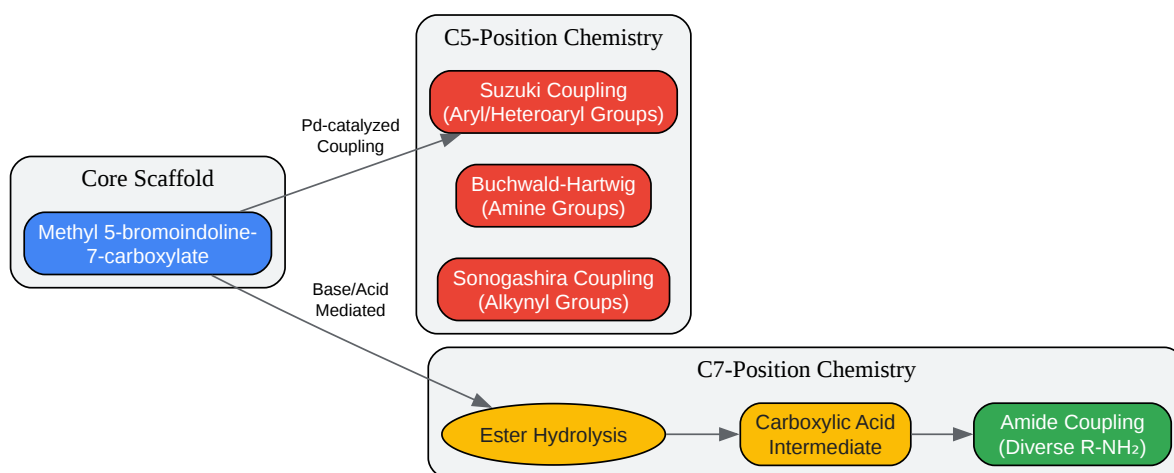
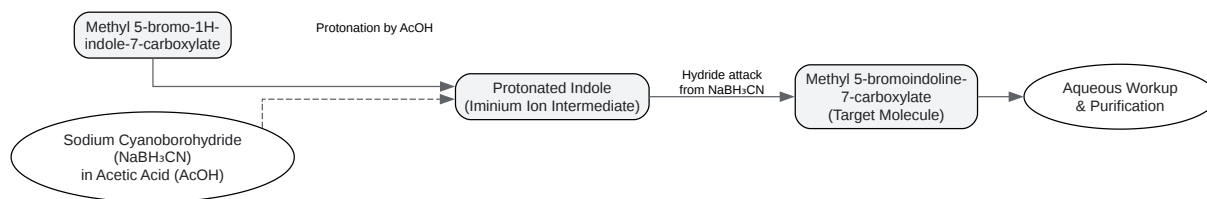
Property	Value	Source(s)
CAS Number	860624-88-0	[1]
Molecular Formula	C ₁₀ H ₁₀ BrNO ₂	[1]
Molecular Weight	256.10 g/mol	[1]
Appearance	Solid	[1]
Purity	Typically ≥95%	[1]
Synonyms	5-Bromo-indoline-7-carboxylic acid methyl ester; Methyl 5-bromo-2,3-dihydro-1H-indole-7-carboxylate	[1]
InChI Key	AXFDCMFCJPYARR-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Insights

The synthesis of **Methyl 5-bromoindoline-7-carboxylate** typically involves the reduction of its corresponding indole precursor, Methyl 5-bromo-1H-indole-7-carboxylate. The choice of reducing agent is critical to selectively reduce the C2-C3 double bond of the indole ring without affecting the ester or the aromatic system.

Plausible Synthetic Workflow

A well-established method for this transformation is the use of sodium cyanoborohydride (NaBH₃CN) in an acidic medium, such as acetic acid.[2] This reagent is a milder reducing agent than sodium borohydride (NaBH₄) and is particularly effective for the reduction of iminium ions, which are formed in situ from the indole under acidic conditions.



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References

- 1. Methyl 5-bromoindoline-7-carboxylate | CymitQuimica [cymitquimica.com]

- 2. methyl indoline-5-carboxylate synthesis - chemicalbook [chemicalbook.com]
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